

Personal protective equipment for handling (S)-Ethyl chroman-2-carboxylate

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Compound of Interest

Compound Name: (S)-Ethyl chroman-2-carboxylate

Cat. No.: B11898453

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Essential Safety and Handling Guide for (S)-Ethyl Chroman-2-Carboxylate

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **(S)-Ethyl chroman-2-carboxylate**. Adherence to these procedures is vital for ensuring laboratory safety and proper disposal.

(S)-Ethyl chroman-2-carboxylate is classified as a hazardous substance, and proper personal protective equipment (PPE) is mandatory to prevent exposure. The compound poses risks of acute oral toxicity, skin irritation, serious eye irritation, and respiratory tract irritation[1][2].

Hazard Identification and Classification

The following table summarizes the hazard classifications for **(S)-Ethyl chroman-2-carboxylate** according to the Globally Harmonized System (GHS).

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory tract irritation

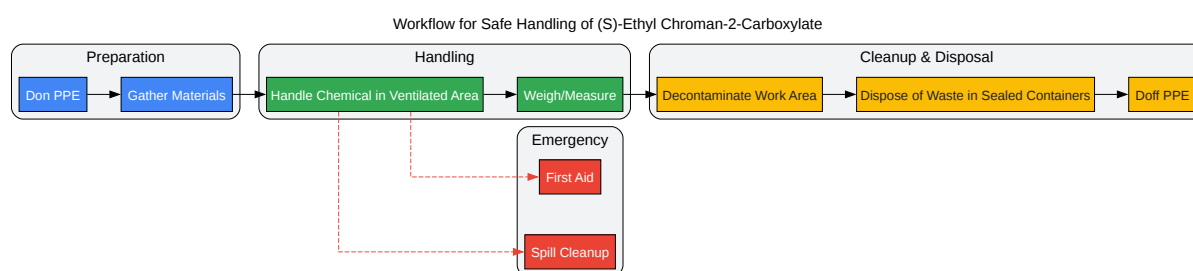
Personal Protective Equipment (PPE)

To ensure personal safety, the following PPE is required when handling **(S)-Ethyl chroman-2-carboxylate**:

- Eye and Face Protection: Always wear chemical safety goggles and a face shield. All eye and face protection must be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU)[1][3][4].
- Skin Protection:
 - Gloves: Chemical-resistant gloves must be worn. Inspect gloves for any damage before use and utilize proper glove removal techniques to avoid skin contact[1][5].
 - Clothing: Wear appropriate protective clothing to prevent any possibility of skin exposure[3]. A lab coat or coveralls are recommended.
- Respiratory Protection: Under normal conditions with adequate ventilation, respiratory protection is not required[3][5]. If dust formation is likely or if irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used. For nuisance dust levels, a type N95 (US) or type P1 (EN 143) dust mask is suitable. For higher-level protection, use respirators with type OV/AG/P99 (US) or ABEK-P2 (EU EN 143) cartridges[6].

Safe Handling and Disposal Workflow

The following diagram outlines the standard operating procedure for the safe handling of **(S)-Ethyl chroman-2-carboxylate**, from initial preparation to final disposal.



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References

- 1. angenechemical.com [angenechemical.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. fishersci.com [fishersci.com]
- 4. fishersci.com [fishersci.com]
- 5. chemicalbook.com [chemicalbook.com]

- 6. capotchem.cn [capotchem.cn]
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